A Comparative Analysis of Bacterial O-Antigen Structures

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This guide provides a detailed structural comparison of O-antigens from several key bacterial species: Escherichia coli, Salmonella enterica, Shigella spp., and Pseudomonas aeruginosa. O-antigens are the outermost component of the lipopolysaccharide (LPS) in Gram-negative bacteria and represent a major surface antigen. Their immense structural diversity plays a critical role in bacterial pathogenesis, serological classification, and interactions with the host immune system. Understanding these structural variations is paramount for the development of novel diagnostics, vaccines, and therapeutic agents.

Structural Diversity of O-Antigens: A Tabular Comparison

The primary source of O-antigen diversity lies in the composition of their repeating oligosaccharide units, the nature of the glycosidic linkages connecting the monosaccharides, and the presence of various non-carbohydrate modifications.[1][2] The following tables summarize the structural characteristics of representative O-antigens from the selected bacterial species.

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Table 1: Structural Comparison of Selected E. coli O-Antigens

Serogroup	Repeating Unit Structure	Monosaccharide Composition	Linkage Types	Reference
O26	→2)-α-L-Rhap-(1→3)-α-L-Rhap-(1→3)-β-D-GlcpNAc-(1→4)-α-D-Galp-(1→	L-Rhamnose (L-Rha), D-N-acetylglucosamine (D-GlcNAc), D-Galactose (D-Gal)	α-(1→2), α-(1→3), β-(1→3), α-(1→4)	[1][3]
O111	→4)-β-D-Colp-(1→3)-α-D-GalpNAc-(1→4)-α-D-Glcp-(1→4)-α-D-Galp-(1→	D-Colitose (D-Col), D-N-acetylgalactosamine (D-GalNAc), D-Glucose (D-Glc), D-Galactose (D-Gal)	β-(1→4), α-(1→3), α-(1→4)	[1][3]
O157	→4)-α-D-PerNAc-(1→3)-α-L-Fucp-(1→4)-β-D-Glcp-(1→2)-α-L-Perp-(1→	D-Perosamine (D-Per), L-Fucose (L-Fuc), D-Glucose (D-Glc)	α-(1→4), α-(1→3), β-(1→4), α-(1→2)	[1][3]

Table 2: Structural Comparison of Selected Salmonella enterica O-Antigens

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Serogroup	Repeating Unit Structure	Monosaccharide Composition	Linkage Types	Reference
Group A (O:2)	→2)-α-D-Parp-(1→3)-α-D-Manp-(1→4)-α-L-Rhap-(1→3)-α-D-Galp-(1→	D-Paratose (D-Par), D-Mannose (D-Man), L-Rhamnose (L-Rha), D-Galactose (D-Gal)	α-(1→2), α-(1→3), α-(1→4)	[4][5]
Group B (O:4)	→2)-α-D-Abep-(1→3)-α-D-Manp-(1→4)-α-L-Rhap-(1→3)-α-D-Galp-(1→	D-Abequose (D-Abe), D-Mannose (D-Man), L-Rhamnose (L-Rha), D-Galactose (D-Gal)	α-(1→2), α-(1→3), α-(1→4)	[4][5]
Group D1 (O:9)	→2)-α-D-Tyvp-(1→3)-α-D-Manp-(1→4)-α-L-Rhap-(1→3)-α-D-Galp-(1→	D-Tyvelose (D-Tyv), D-Mannose (D-Man), L-Rhamnose (L-Rha), D-Galactose (D-Gal)	α-(1→2), α-(1→3), α-(1→4)	[4][6]

Table 3: Structural Comparison of Selected Shigella spp. O-Antigens

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Species & Serotype	Repeating Unit Structure	Monosaccharide Composition	Linkage Types	Reference
S. flexneri serotype Y	→3)-β-D-GlcpNAc-(1→2)-α-L-Rhap-(1→2)-α-L-Rhap-(1→3)-α-L-Rhap-(1→	D-N-acetylglucosamine (D-GlcNAc), L-Rhamnose (L-Rha)	β-(1→3), α-(1→2)	[7][8]
S. dysenteriae type 1	→3)-α-L-Rhap-(1→3)-α-L-Rhap-(1→2)-α-D-Galp-(1→3)-α-D-GlcpNAc-(1→	L-Rhamnose (L-Rha), D-Galactose (D-Gal), D-N-acetylglucosamine (D-GlcNAc)	α-(1→3), α-(1→2)	[9]
S. sonnei (Phase I)	→4)-β-D-PlesNAc-(1→3)-α-L-AltNAcA-(1→	D-N-acetyl-L-plesiomonas-aminuronic acid (D-PlesNAc), L-N-acetylaltrosaminuronic acid (L-AltNAcA)	β-(1→4), α-(1→3)	[10]

Table 4: Structural Comparison of Selected Pseudomonas aeruginosa O-Antigens

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Serogroup	Repeating Unit Structure	Monosaccharide Composition	Linkage Types	Reference
O5	→3)-β-D-ManpNAc-(1→3)-α-L-FucpNAc-(1→2)-α-L-FucpNAc-(1→	D-N-acetylmannosamine (D-ManNAc), L-N-acetylfucosamine (L-FucNAc)	β-(1→3), α-(1→2)	[11][12]
O6	→3)-α-D-Glcp-(1→2)-α-D-Glcp-(1→2)-β-D-Rhap-(1→3)-α-L-Rhap-(1→	D-Glucose (D-Glc), D-Rhamnose (D-Rha), L-Rhamnose (L-Rha)	α-(1→3), α-(1→2), β-(1→2)	[11][12]
O11	→4)-β-D-ManpNAc-(1→3)-α-D-FucpNAc-(1→3)-β-D-QuipNAc-(1→2)-α-L-Rhap-(1→	D-N-acetylmannosamine (D-ManNAc), D-N-acetylfucosamine (D-FucNAc), D-N-acetylquinovosamine (D-QuipNAc), L-Rhamnose (L-Rha)	β-(1→4), α-(1→3), β-(1→3), α-(1→2)	[11][12]

O-Antigen Biosynthesis Pathways

The biosynthesis of O-antigens is a complex process that primarily follows one of two major pathways: the Wzx/Wzy-dependent pathway and the ABC transporter-dependent pathway. A third, less common mechanism is the synthase-dependent pathway.[13][14]

Wzx/Wzy-Dependent Pathway

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The Wzx/Wzy-dependent pathway is the most common mechanism for O-antigen synthesis in Gram-negative bacteria.[13][15] It involves the assembly of the O-antigen repeating unit on a lipid carrier, undecaprenyl phosphate (Und-P), on the cytoplasmic side of the inner membrane. The completed repeating unit is then flipped to the periplasmic side by the Wzx flippase. In the periplasm, the Wzy polymerase polymerizes the repeating units into a long polysaccharide chain. The length of the O-antigen is often regulated by a Wzz protein. Finally, the WaaL ligase transfers the completed O-antigen to the lipid A-core, forming the mature LPS molecule.[15][16]

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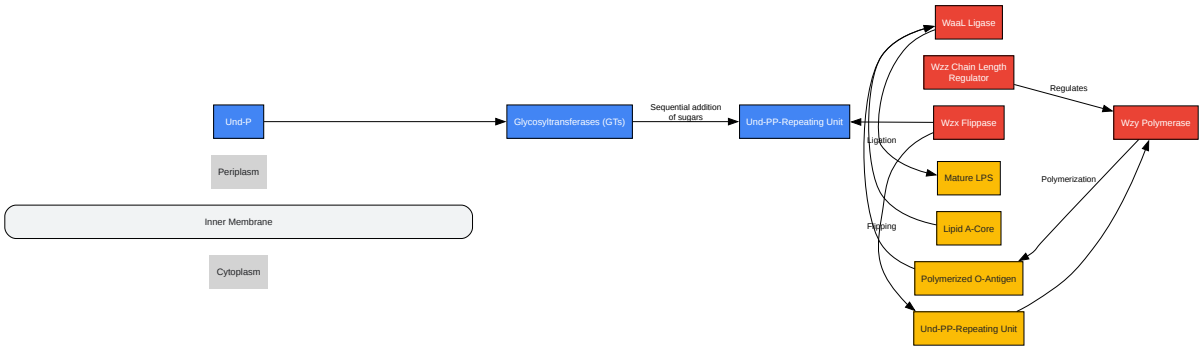

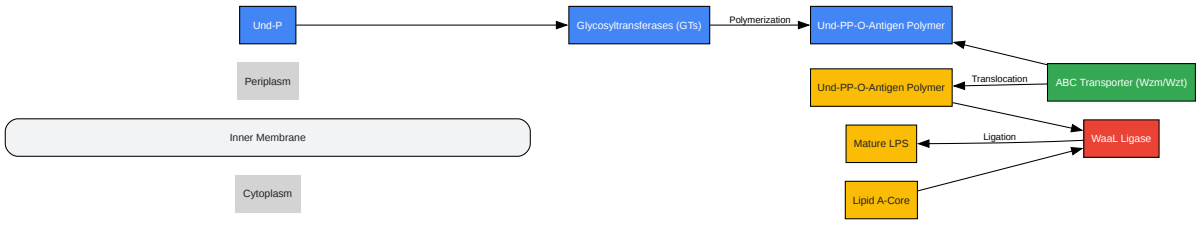

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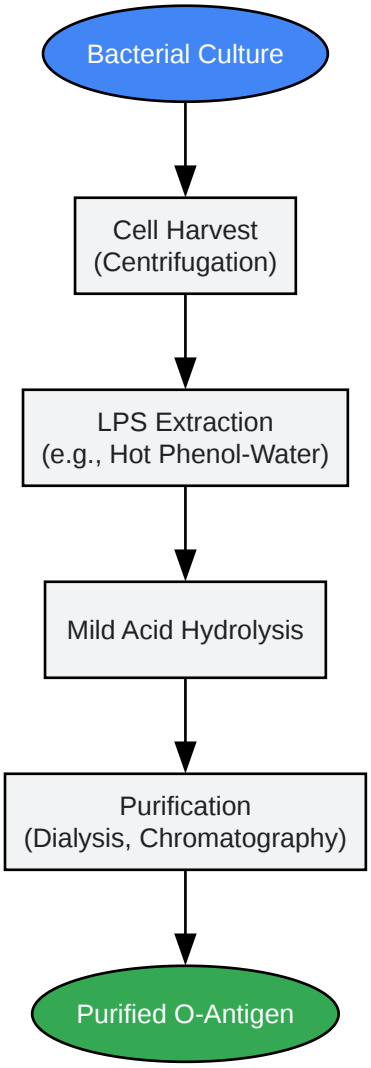

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- To cite this document: BenchChem. [A Comparative Analysis of Bacterial O-Antigen Structures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551582/docs#a-comparative-analysis-of-bacterial-o-antigen-structures]

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